

# Personal protective equipment for handling (E)-icos-5-ene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (E)-icos-5-ene

Cat. No.: B116449

[Get Quote](#)

## Essential Safety and Handling Guide for (E)-Icos-5-ene

This guide provides immediate and essential safety protocols for laboratory personnel handling **(E)-icos-5-ene**. Given the absence of a specific Safety Data Sheet (SDS) for **(E)-icos-5-ene**, the following recommendations are based on the safety profiles of structurally similar compounds, such as (Z)-icos-5-enoic acid and eicosanoic acid, and general best practices for handling laboratory chemicals.<sup>[1][2]</sup> Researchers should handle this compound with care, assuming it may present hazards associated with similar long-chain aliphatic hydrocarbons and fatty acids.

## Assumed Hazard Classification

Based on data for analogous compounds, **(E)-icos-5-ene** should be treated as a substance that may cause skin and eye irritation.<sup>[3][4]</sup> Always consult a comprehensive risk assessment before beginning any new experimental protocol.

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.<sup>[2][3]</sup>
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[2][3]</sup>
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.<sup>[2][3]</sup>

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **(E)-icos-5-ene** is provided below. This information is critical for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>40</sub>	PubChem[5]
Molecular Weight	280.5 g/mol	PubChem[5][6]
Appearance	Not specified, likely a solid or liquid at room temperature.	General Knowledge
Boiling Point	No data available	General Knowledge
Melting Point	No data available	
Solubility	Expected to be insoluble in water.	
CAS Number	74685-30-6	PubChem[5]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personal safety when handling **(E)-icos-5-ene**. The following table outlines the recommended PPE for various levels of protection.  
[7][8][9]

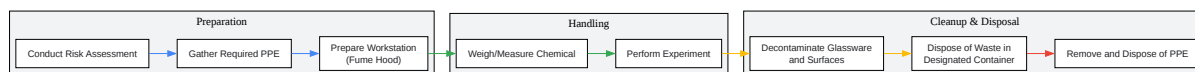
Protection Level	Respiratory Protection	Hand Protection	Eye/Face Protection	Body Protection
Standard Lab Use	Not generally required if handled in a well-ventilated area or chemical fume hood.	Nitrile or neoprene gloves. <a href="#">[10]</a>	Safety glasses with side shields or safety goggles. <a href="#">[8]</a>	Standard laboratory coat.
Splash Hazard	Not generally required if handled in a chemical fume hood.	Chemical-resistant gloves (e.g., nitrile, neoprene).	Chemical safety goggles and a face shield. <a href="#">[11]</a>	Chemical-resistant apron over a laboratory coat.
Large Quantities	Consider an air-purifying respirator with organic vapor cartridges if ventilation is inadequate.	Heavy-duty chemical-resistant gloves.	Chemical safety goggles and a face shield. <a href="#">[11]</a>	Chemical-resistant coveralls. <a href="#">[10]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical to maintaining a safe laboratory environment.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **(E)-icos-5-ene**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **(E)-icos-5-ene**.

## Step-by-Step Handling Protocol

- **Risk Assessment:** Before any work begins, perform a thorough risk assessment for the planned experiment, considering the quantities of **(E)-icos-5-ene** to be used and the specific experimental conditions.
- **Engineering Controls:** All handling of **(E)-icos-5-ene** should be conducted in a well-ventilated laboratory. For procedures that may generate aerosols or involve heating, use a certified chemical fume hood.
- **Personal Protective Equipment:** At a minimum, wear a standard laboratory coat, nitrile gloves, and safety glasses with side shields. If there is a risk of splashing, a face shield and a chemical-resistant apron should also be worn.
- **Weighing and Transfer:** When weighing, use a draft shield to prevent the substance from becoming airborne. Handle with care to avoid generating dust if it is a solid.
- **Spill Response:** In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.
- **First Aid:**
  - **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation develops, seek medical attention.[2]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[2]

## Disposal Plan

All waste containing **(E)-icos-5-ene** must be treated as chemical waste.

- Waste Collection: Collect all waste materials, including contaminated PPE and absorbent materials, in a clearly labeled, sealed, and chemically compatible container.
- Waste Segregation: Do not mix **(E)-icos-5-ene** waste with other incompatible waste streams.
- Disposal: Dispose of the chemical waste through your institution's hazardous waste disposal program. Follow all local, state, and federal regulations for hazardous waste disposal.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cis-5-Eicosenoic acid Safety Data Sheets(SDS) lookchem [lookchem.com]
- 2. fishersci.com [fishersci.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. carlroth.com [carlroth.com]
- 5. 5-Eicosene, (E)- | C<sub>20</sub>H<sub>40</sub> | CID 5364600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nmppdb.com.ng [nmppdb.com.ng]
- 7. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 8. Personal Protective Equipment (PPE) Industrial PPE Equipment | DENIOS [denios.ie]

- 9. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 10. 5 Essential Personal Protective Equipment (PPE) for Industrial Work | HUB Industrial Supply [[hubindustrial.com](https://hubindustrial.com)]
- 11. [tritechsafety.ca](https://tritechsafety.ca) [[tritechsafety.ca](https://tritechsafety.ca)]
- To cite this document: BenchChem. [Personal protective equipment for handling (E)-icos-5-ene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116449#personal-protective-equipment-for-handling-e-icos-5-ene>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)